

Proper Disposal of Trifluoroacetonitrile: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Trifluoroacetonitrile

Cat. No.: B1584977

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **trifluoroacetonitrile** (CF₃CN), a compressed, toxic gas. Adherence to these procedures is critical for ensuring the safety of laboratory personnel and the protection of the environment. **Trifluoroacetonitrile** is fatal if inhaled and can explode if heated.[1]

Immediate Safety Precautions

Before handling **trifluoroacetonitrile**, it is imperative to be familiar with its hazards and to take appropriate safety measures.

Personal Protective Equipment (PPE): All personnel handling **trifluoroacetonitrile** must wear the following PPE:

- Eye/Face Protection: Tightly fitting safety goggles with side-shields.[2]
- Skin Protection: Fire/flammable resistant and impervious clothing. Handle with gloves that have been inspected prior to use.[2]
- Respiratory Protection: In case of inadequate ventilation or if exposure limits are exceeded, a full-face respirator is required.[2]

Emergency First Aid:

- Inhalation: Move the victim to fresh air immediately. If breathing has stopped, provide artificial respiration. Seek emergency medical help immediately.

- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin with water.
- Eye Contact: Rinse eyes with plenty of water and remove contact lenses if present.
- Ingestion: Do not induce vomiting. Rinse mouth with water.[\[2\]](#)

Step-by-Step Disposal Protocol

The disposal of **trifluoroacetonitrile** must be handled by a licensed professional waste disposal service.[\[3\]](#) Do not attempt to dispose of this chemical through standard laboratory waste streams.

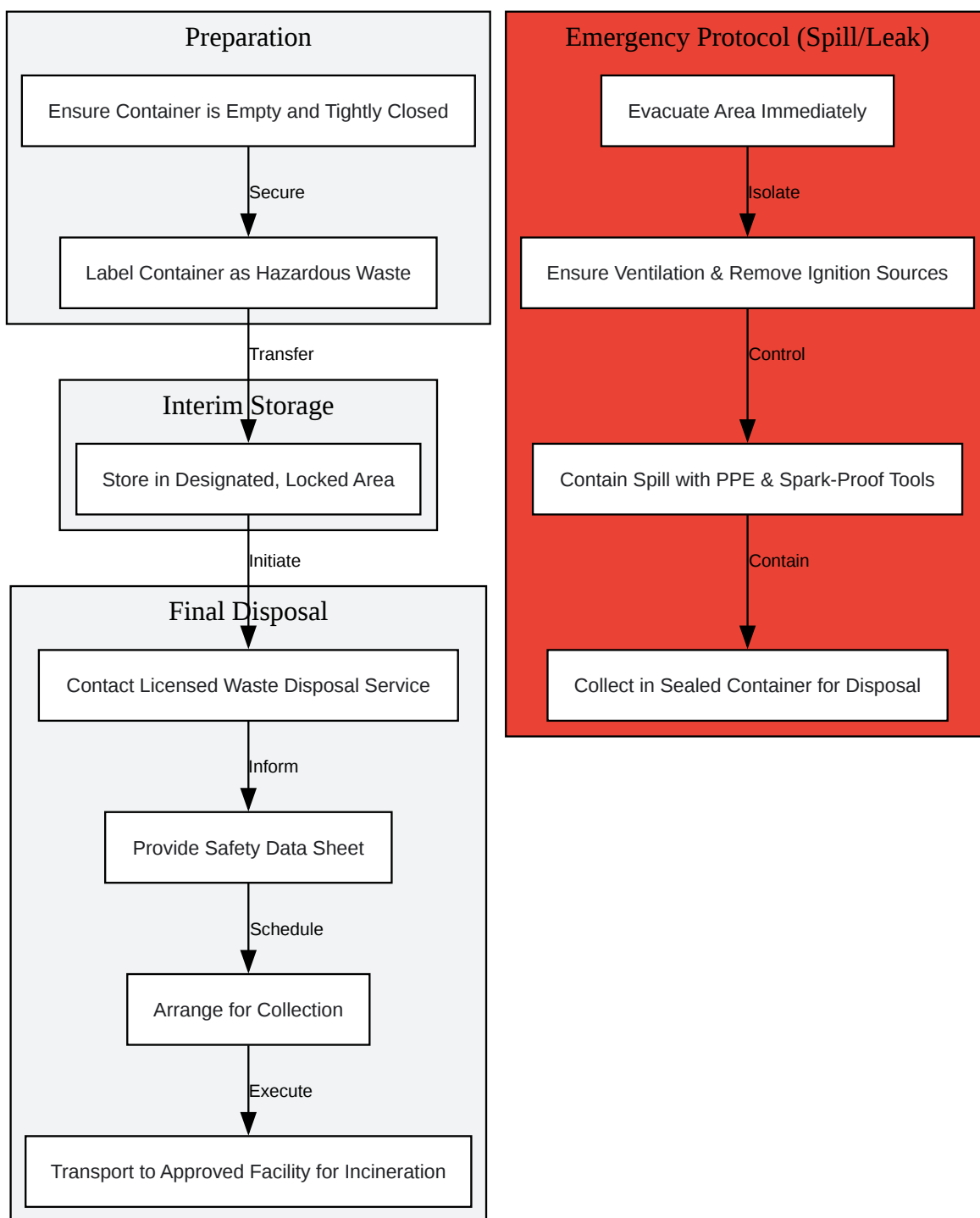
- Container Preparation:
 - Ensure the container is tightly closed and stored in a well-ventilated area, protected from sunlight.
 - Pressurized gas bottles must be empty before disposal.
 - Leave the chemical in its original container. Do not mix it with other waste.
- Labeling and Storage:
 - Clearly label the container as "Hazardous Waste: **Trifluoroacetonitrile**, Compressed Gas, Toxic, N.O.S."[\[2\]](#)[\[4\]](#)
 - Store the container in a designated, locked-up hazardous waste accumulation area away from incompatible materials.
- Arrange for Professional Disposal:
 - Contact a licensed chemical destruction plant or an approved waste disposal facility to arrange for collection and disposal.[\[3\]](#)[\[5\]](#)
 - Provide the disposal service with the Safety Data Sheet (SDS) for **trifluoroacetonitrile**.
- Spill or Leak Procedures:

- In the event of a leak or spill, evacuate the area immediately.[\[2\]](#)
- Ensure adequate ventilation and remove all sources of ignition.[\[2\]](#)[\[5\]](#)
- For containment, use appropriate personal protective equipment and spark-proof tools.[\[2\]](#)
[\[5\]](#)
- Prevent the chemical from entering drains or the environment.[\[2\]](#)[\[5\]](#)
- Collect and contain the spilled material in a suitable, closed container for disposal.[\[2\]](#)[\[5\]](#)

Hazard and Disposal Summary

Parameter	Information	Reference
GHS Hazard Statements	H280: Contains gas under pressure; may explode if heated. H330: Fatal if inhaled.	
Proper Shipping Name	COMPRESSED GAS, TOXIC, N.O.S. (Trifluoroacetonitrile)	
UN Number	1955	
Hazard Class	2.3	
Recommended Disposal Method	Disposal via a licensed chemical destruction plant or approved waste disposal facility. Controlled incineration with flue gas scrubbing is a possible method.	[3] [5]
Hazardous Decomposition Products	Carbon oxides, Nitrogen oxides (NOx), Hydrogen fluoride, Hydrogen cyanide	

Disposal Workflow



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Caption: Logical workflow for the proper disposal of **trifluoroacetonitrile**.

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